

An In-depth Technical Guide to the Physicochemical Properties of Aminophenol Derivatives

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Compound of Interest

Compound Name: 2-Amino-3-(ethylamino)phenol

Cat. No.: B060685

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Disclaimer: Direct experimental data for **2-Amino-3-(ethylamino)phenol** is not readily available in the public domain. This guide provides a comprehensive overview of the physicochemical properties of closely related aminophenol analogs. The experimental protocols described are generalized standard procedures applicable to compounds of this class.

This technical guide is intended for researchers, scientists, and drug development professionals, offering a detailed look into the core physicochemical properties, their determination, and potential biological relevance of aminophenol derivatives.

Physicochemical Properties of Aminophenol Analogs

The following table summarizes the available quantitative data for compounds structurally related to **2-Amino-3-(ethylamino)phenol**. These analogs provide a baseline for estimating the properties of the target compound.

Property	2-Amino-3-ethyl-phenol	2-Amino-3-methylphenol	3-(Ethylamino)p henol	2-Amino-3-nitrophenol
Molecular Formula	C ₈ H ₁₁ NO	C ₇ H ₉ NO	C ₈ H ₁₁ NO	C ₆ H ₆ N ₂ O ₃
Molecular Weight	137.18 g/mol	123.15 g/mol	137.18 g/mol	154.12 g/mol
Melting Point	Not Available	149-152 °C	Not Available	212-213 °C
Boiling Point	Not Available	Not Available	Not Available	Not Available
LogP (calculated)	1.7	Not Available	Not Available	Not Available
Appearance	Not Available	Light yellow solid	Neat	Brown-red powder

Experimental Protocols for Physicochemical Property Determination

The following are detailed methodologies for key experiments to determine the physicochemical properties of aminophenol derivatives.

2.1. Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity.^[1]

- Principle: The temperature at which a solid transitions to a liquid is its melting point. Impurities typically lower and broaden the melting point range.^[2]
- Apparatus: Melting point apparatus, capillary tubes, thermometer.^[2]
- Procedure:
 - A small amount of the finely powdered, dry sample is packed into a capillary tube to a height of about 2-3 mm.^[1]

- The capillary tube is placed in a melting point apparatus.[3]
- The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) near the expected melting point.[2][3]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.[4]
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[4]

2.2. Boiling Point Determination

The boiling point is a key physical constant for a liquid compound.[5]

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[5]
- Apparatus: Thiele tube or other heating bath, thermometer, small test tube (fusion tube), capillary tube sealed at one end.[6][7]
- Procedure:
 - A few drops of the liquid sample are placed in a fusion tube.[6]
 - A capillary tube, sealed at one end, is placed inside the fusion tube with the open end submerged in the liquid.[7]
 - The fusion tube is attached to a thermometer, and the assembly is placed in a heating bath (e.g., a Thiele tube with paraffin oil).[6][7]
 - The bath is heated slowly and steadily.[6]
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[7]
 - The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[7]

2.3. Solubility Determination

Solubility provides insights into the polarity and potential interactions of a compound.[\[8\]](#)

- Principle: The "like dissolves like" principle states that polar compounds are more soluble in polar solvents, and non-polar compounds are more soluble in non-polar solvents.[\[9\]](#)
- Apparatus: Test tubes, vortex mixer (optional), various solvents (e.g., water, ethanol, diethyl ether, aqueous acid, and base).[\[10\]](#)
- Procedure:
 - A small, measured amount of the compound (e.g., 10 mg) is placed in a test tube.
 - A small volume of the solvent (e.g., 0.5 mL) is added.
 - The mixture is agitated vigorously.
 - The mixture is observed to determine if the compound has dissolved completely, partially, or not at all.
 - This process is repeated with a range of solvents of varying polarity and pH to create a solubility profile.[\[10\]](#)

2.4. pKa Determination by Potentiometric Titration

The pKa value quantifies the acidity of a compound.[\[11\]](#)

- Principle: The pKa is the pH at which a compound exists in a 50:50 ratio of its protonated and deprotonated forms. It can be determined by titrating a solution of the compound with a strong acid or base and monitoring the pH.[\[12\]](#)[\[13\]](#)
- Apparatus: pH meter with an electrode, burette, beaker, magnetic stirrer.[\[11\]](#)
- Procedure:
 - A known concentration of the aminophenol derivative is dissolved in a suitable solvent (often a water-cosolvent mixture).[\[11\]](#)

- A standardized solution of a strong base (e.g., NaOH) is added incrementally from a burette.[\[11\]](#)
- The pH of the solution is recorded after each addition of the titrant.[\[12\]](#)
- A titration curve is generated by plotting the pH versus the volume of titrant added.[\[13\]](#)
- The pKa is determined from the pH at the half-equivalence point of the titration curve.[\[13\]](#)

2.5. LogP Determination by Shake-Flask Method

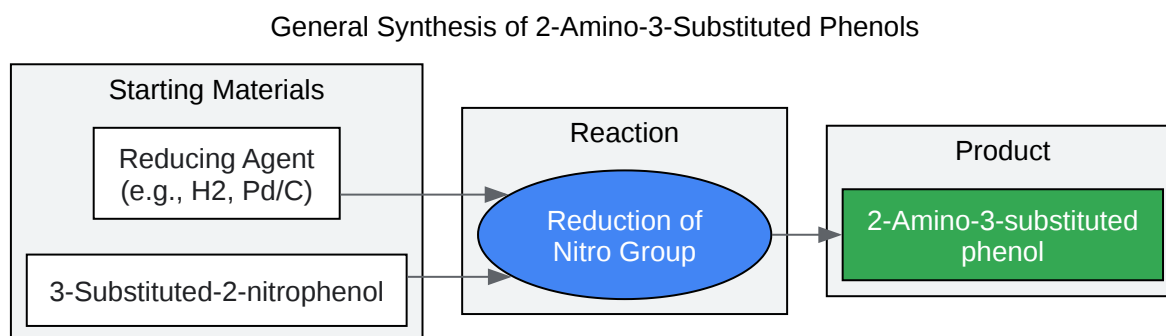
The partition coefficient (LogP) is a measure of a compound's lipophilicity.[\[14\]](#)

- Principle: LogP is the ratio of the concentration of a compound in a non-polar solvent (typically n-octanol) to its concentration in a polar solvent (water) at equilibrium.[\[15\]](#)
- Apparatus: Separatory funnel, UV-Vis spectrophotometer or HPLC, n-octanol, and water (or buffer).[\[14\]](#)[\[16\]](#)
- Procedure:
 - A known amount of the compound is dissolved in a pre-saturated mixture of n-octanol and water.[\[16\]](#)
 - The mixture is placed in a separatory funnel and shaken vigorously to allow for partitioning between the two phases.[\[14\]](#)[\[16\]](#)
 - The mixture is allowed to stand until the two phases have completely separated.[\[16\]](#)
 - The concentration of the compound in each phase is determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.[\[14\]](#)
 - The partition coefficient (P) is calculated as the ratio of the concentration in n-octanol to the concentration in water. LogP is the base-10 logarithm of P.[\[15\]](#)

Mandatory Visualizations

3.1. Synthesis Workflow

The following diagram illustrates a general synthetic pathway for 2-amino-3-substituted phenols, which is a common structural motif in medicinal chemistry.

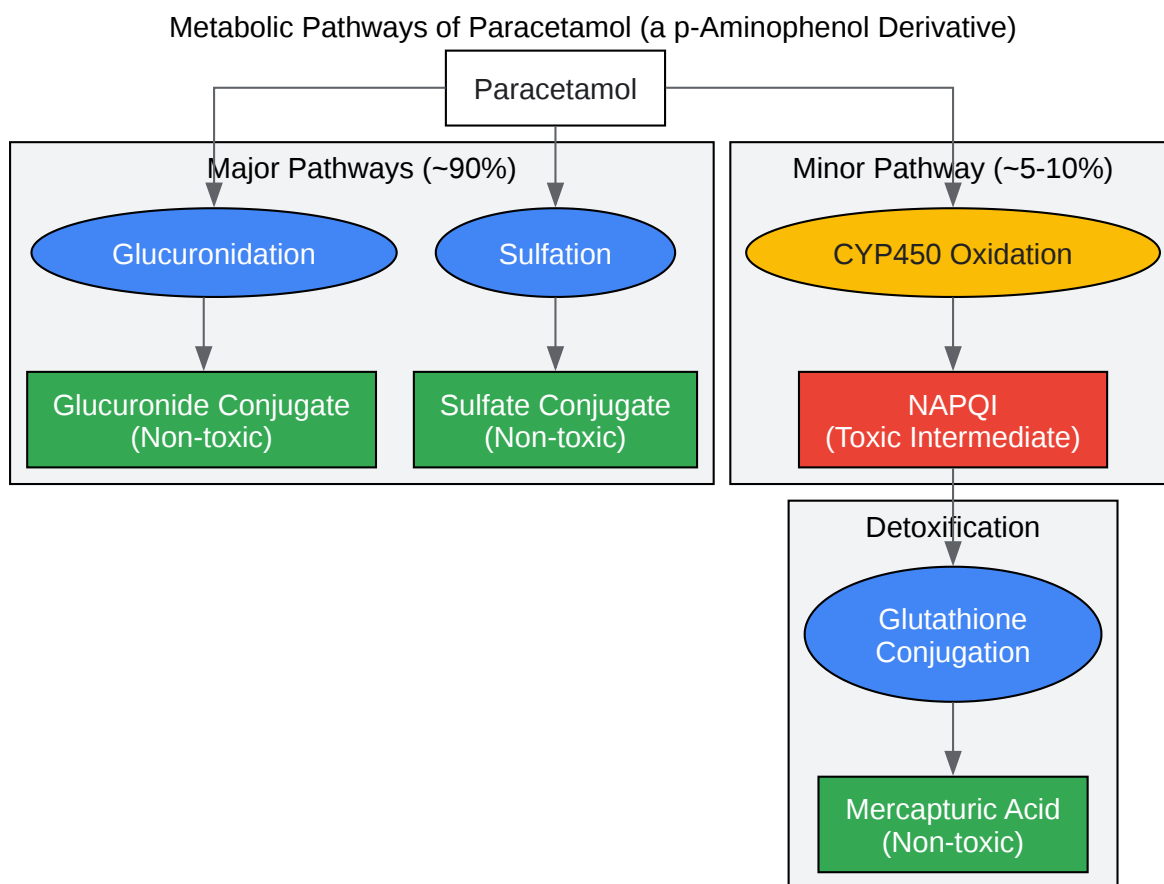


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Caption: General workflow for the synthesis of 2-amino-3-substituted phenols.

3.2. Biological Pathway

Paracetamol (acetaminophen), a p-aminophenol derivative, is a widely used analgesic. Its metabolism is a critical aspect of its pharmacology and toxicology, making it a relevant pathway for drug development professionals.^[17] The following diagram outlines the primary metabolic pathways of paracetamol.^[18]



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Caption: Primary metabolic pathways of the p-aminophenol derivative, paracetamol.

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